

Navigating the Safety Profile of Benzamide Compounds: A Technical Guide to 2-Aminobenzamide

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Compound of Interest

Compound Name: 2,5-Diaminobenzamide

Cat. No.: B14656821

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Disclaimer: Information regarding the specific chemical **2,5-Diaminobenzamide**, including a dedicated Safety Data Sheet (SDS), is not readily available in public databases. This guide provides a detailed safety and handling overview for the closely related compound, 2-Aminobenzamide (CAS No. 88-68-6), also known as Anthranilamide. Researchers and professionals should interpret this data with caution and use it as a surrogate for preliminary safety assessments, recognizing that the toxicological and physical properties of **2,5-Diaminobenzamide** may differ.

This technical guide is intended for researchers, scientists, and drug development professionals, offering a comprehensive overview of the safety, handling, and emergency protocols for 2-Aminobenzamide.

Physicochemical and Toxicological Data

The following tables summarize the key quantitative data for 2-Aminobenzamide, compiled from various safety data sheets.

Table 1: Physical and Chemical Properties of 2-Aminobenzamide

Property	Value	Reference
CAS Number	88-68-6	[1]
Molecular Formula	C ₇ H ₈ N ₂ O	[2]
Molecular Weight	136.15 g/mol	[3]
Appearance	Light brown crystalline powder	[4]
Melting Point	108 - 114 °C	[2]
Flash Point	198 °C / 388.4 °F	[1][5]
Autoignition Temperature	590 °C / 1094 °F	[1][5]
Solubility	Soluble in water	[6]
Vapor Pressure	2.63E-05 mm Hg	[4]

Table 2: Toxicological Data for 2-Aminobenzamide

Endpoint	Value	Species	Reference
Acute Inhalation Toxicity (LC50)	> 5.4 mg/L	Rat (4 h)	[5]

Note: Comprehensive acute oral and dermal toxicity data (LD50) is not consistently available across the reviewed safety data sheets.

Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), 2-Aminobenzamide is classified as follows:

Table 3: GHS Hazard Classification for 2-Aminobenzamide

Hazard Class	Category	Hazard Statement
Serious Eye Damage/Eye Irritation	1 / 2A	H318: Causes serious eye damage / H319: Causes serious eye irritation
Skin Irritation	2	H315: Causes skin irritation

Experimental Protocols: First-Aid and Emergency Procedures

In the context of a safety data sheet, the "experimental protocols" translate to established procedures for responding to accidental exposure or release. The following are the recommended first-aid measures for 2-Aminobenzamide.[\[1\]](#)[\[7\]](#)

Eye Contact:

- Immediately rinse eyes cautiously with plenty of water for at least 15 minutes.
- Remove contact lenses, if present and easy to do. Continue rinsing.
- Immediately call a POISON CENTER or doctor/physician.

Skin Contact:

- Take off immediately all contaminated clothing.
- Wash off immediately with soap and plenty of water.
- If skin irritation occurs, get medical advice/attention.
- Wash contaminated clothing before reuse.

Inhalation:

- Remove the person from exposure to fresh air and keep them comfortable for breathing.
- If not breathing, give artificial respiration.

- If you feel unwell, get medical advice/attention.

Ingestion:

- Clean the mouth with water.
- Do NOT induce vomiting unless directed to do so by medical personnel.
- Get medical attention.

Fire-Fighting Measures:

- Suitable Extinguishing Media: Water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.[\[1\]](#)[\[5\]](#)
- Specific Hazards: Keep product and empty containers away from heat and sources of ignition.[\[1\]](#)[\[5\]](#)
- Hazardous Combustion Products: Nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).[\[1\]](#)[\[5\]](#)
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus (pressure-demand, MSHA/NIOSH approved or equivalent) and full protective gear.[\[1\]](#)[\[5\]](#)

Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is paramount to ensure laboratory safety.

Handling:

- Handle in accordance with good industrial hygiene and safety practices.[\[1\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)
- Do not breathe dust.[\[1\]](#)
- Use only in a well-ventilated area or under a fume hood.

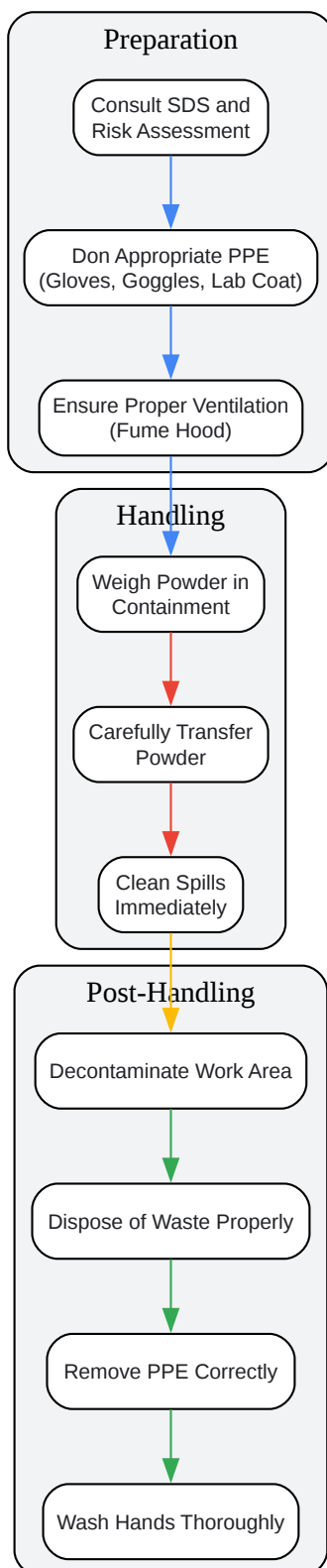
- Wash hands thoroughly after handling.[\[8\]](#)

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[5\]](#)
- Store away from strong oxidizing agents.[\[1\]](#)

Visualizing Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of a hazardous chemical powder like 2-Aminobenzamide.



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Caption: A workflow for the safe handling of hazardous chemical powders.

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